

Technical Comparison Guide: CCK-8 (Sulfated) vs. Gastrin-17 Binding Affinity[1]

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Compound of Interest

Compound Name: Cholecystokinin (26-33)

CAS No.: 80980-81-0

Cat. No.: B12718323

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Executive Summary

CCK-8 (sulfated) and Gastrin-17 are the two primary endogenous ligands for the cholecystokinin receptor family.[1] While they share an identical C-terminal pentapeptide sequence (Gly-Trp-Met-Asp-Phe-NH₂), their biological distinction lies entirely in their N-terminal sulfation patterns and subsequent receptor selectivity.

- CCK-8 (sulfated) is a non-selective high-affinity agonist, binding with nanomolar affinity to both CCK1 (CCK-A) and CCK2 (CCK-B) receptors.
- Gastrin-17 is a highly selective CCK2 agonist, exhibiting high affinity for CCK2 but negligible affinity for CCK1 (500–1000 fold lower than CCK-8s).

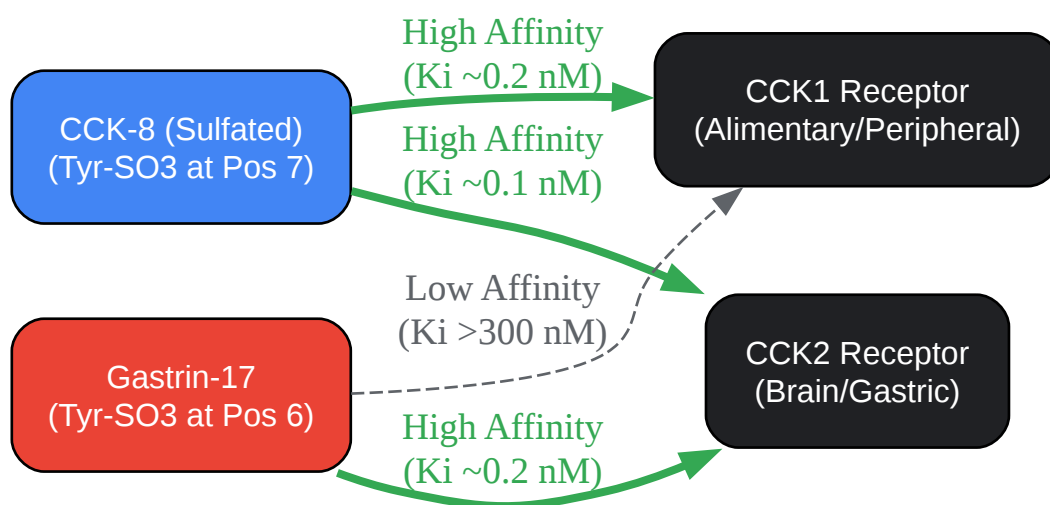
This guide details the structural basis of this selectivity, provides quantitative binding data, and outlines a self-validating radioligand binding protocol for verification.

Molecular Mechanism & Structural Basis

The critical determinant of affinity is the position of the sulfated tyrosine residue relative to the C-terminus.

- CCK-8s: The tyrosine is located at position 7 from the C-terminus.[2][3][4] This specific sulfation is an absolute requirement for the CCK1 receptor to adopt the active conformation. Desulfation causes a >500-fold loss in CCK1 affinity.[1]
- Gastrin-17: The tyrosine is located at position 6 from the C-terminus.[3] While often sulfated (Gastrin-II) or non-sulfated (Gastrin-I), this positional shift prevents the "lock-and-key" fit required by the CCK1 receptor. However, the CCK2 receptor is promiscuous and accepts both sulfated and non-sulfated forms with high affinity.

Diagram: Receptor Selectivity & Ligand Interaction



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Figure 1: Selectivity profile showing CCK-8s promiscuity versus Gastrin-17 selectivity.

Quantitative Binding Affinity Profile

The following data represents consensus

(Inhibition Constant) values derived from competitive radioligand binding assays using I-CCK-8s as the tracer.

Ligand	CCK1 Receptor ()	CCK2 Receptor ()	Selectivity Ratio (CCK1/CCK2)
CCK-8 (Sulfated)	0.1 – 0.5 nM	0.1 – 0.8 nM	~1 (Non-selective)
Gastrin-17 (Sulfated)	> 300 nM	0.2 – 0.5 nM	>1000 (CCK2 Selective)
Gastrin-17 (Non-sulfated)	> 1000 nM	0.5 – 1.5 nM	>2000 (CCK2 Selective)
CCK-8 (Non-sulfated)	> 200 nM	1.0 – 3.0 nM	>100 (CCK2 Selective)

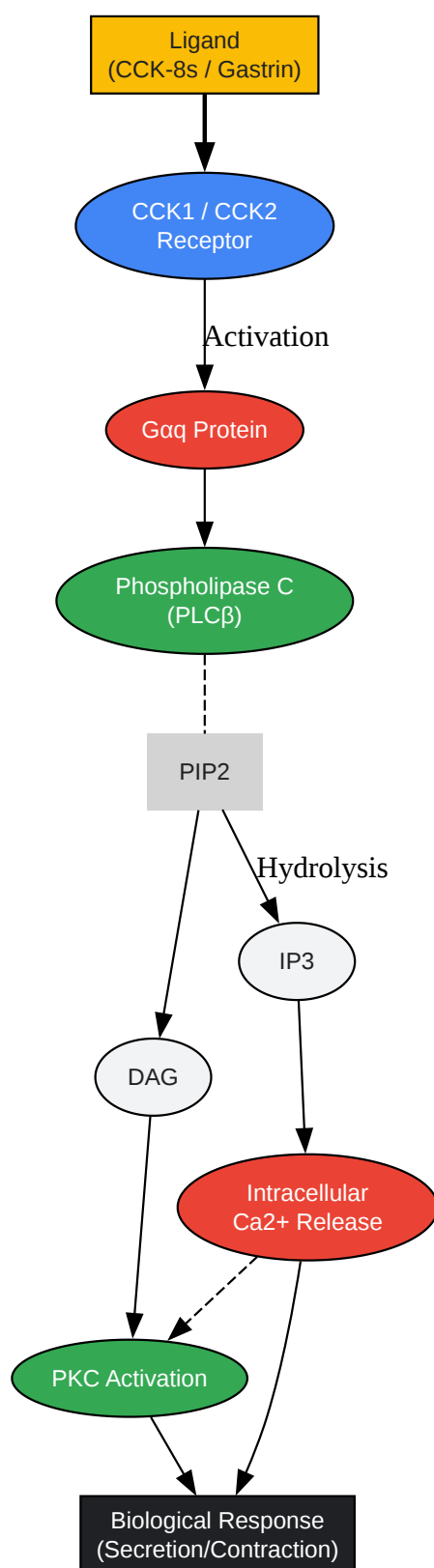
Key Insight: The sulfation of CCK-8 is the "molecular switch" for CCK1 activity. Without it, CCK-8 behaves pharmacologically like Gastrin.

Downstream Signaling Pathways

Both receptors belong to the G-protein coupled receptor (GPCR) superfamily.^[2] While their binding pockets differ, their primary transduction pathways overlap significantly, particularly through the

protein.

Diagram: Gq-Coupled Signaling Cascade



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Figure 2: Canonical Gq signaling pathway activated by both CCK-8s and Gastrin-17 upon binding.

Experimental Protocol: Competitive Radioligand Binding Assay

To experimentally verify these affinity values, use the following Self-Validating Protocol. This method uses membrane homogenates and

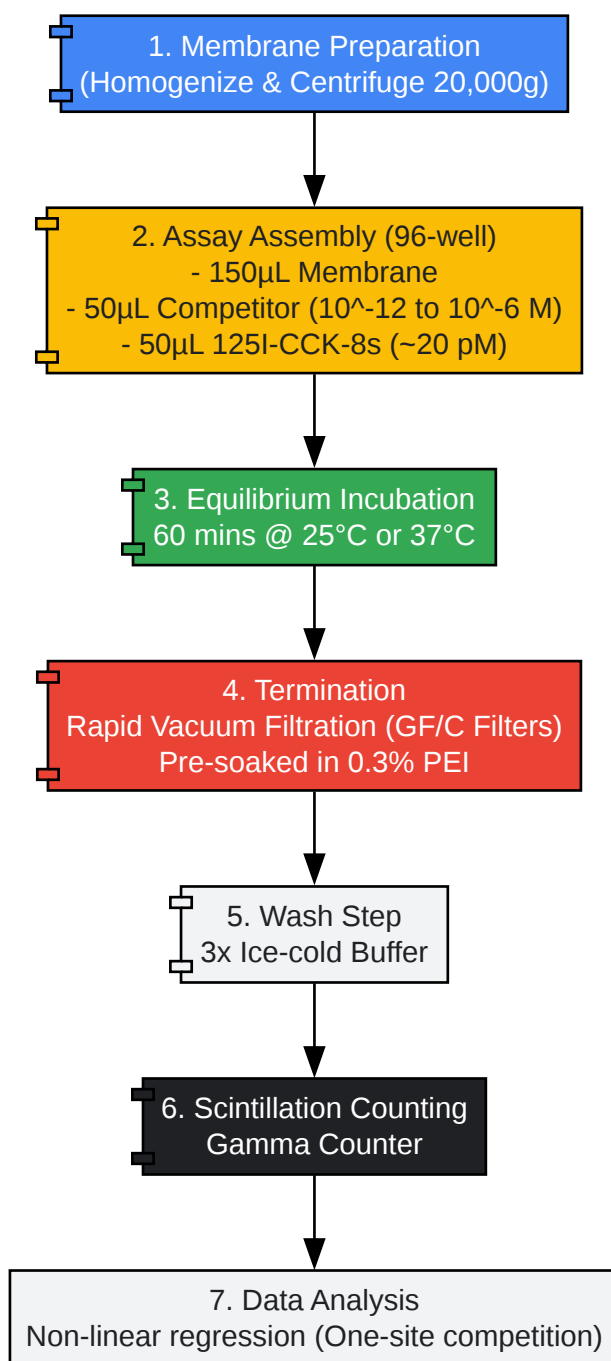
I-labeled CCK-8s.

Reagents & Buffer System

- Binding Buffer: 50 mM Tris-HCl (pH 7.4), 5 mM MgCl₂, 1 mM EGTA, 0.2% BSA (protease-free), 0.1 mg/mL Bacitracin (critical to prevent peptide degradation).
- Radioligand:

I-CCK-8s (approx. 2000 Ci/mmol).
- Receptor Source:
 - CCK1: Rat pancreatic acini membranes or CHO-K1 cells stably expressing CCK1.
 - CCK2: Guinea pig cerebral cortex membranes or HEK293 cells expressing CCK2.

Workflow Diagram



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Figure 3: Step-by-step workflow for competitive radioligand binding assay.

Step-by-Step Methodology

- Membrane Preparation: Homogenize tissue/cells in ice-cold buffer.[5] Centrifuge at 20,000 x g for 20 min. Resuspend pellet in Binding Buffer.[5] Validation: Protein concentration must be

optimized (typically 5–20 μ g/well) to ensure <10% radioligand depletion.

- Incubation: In a 96-well plate, add 50 μ L of unlabeled competitor (CCK-8s or Gastrin-17) at varying concentrations (

to

M). Add 50 μ L of

I-CCK-8s (final conc ~20-50 pM). Initiate with 150 μ L membrane suspension.[5]

- Note: Include "Total Binding" (no competitor) and "Non-Specific Binding" (excess 1 μ M unlabeled CCK-8s) wells.
- Equilibrium: Incubate for 60 minutes at 25°C.
- Harvesting: Use a cell harvester to filter through GF/C glass fiber filters pre-soaked in 0.3% polyethyleneimine (PEI) to reduce non-specific binding to the filter.[5]
- Counting: Wash filters 3x with ice-cold wash buffer. Dry and count in a gamma counter.
- Analysis: Plot % Specific Binding vs. Log[Competitor]. Fit to a one-site competition model to determine

. Calculate

using the Cheng-Prusoff equation:

(Where

is radioligand concentration and

is the affinity of the radioligand).

Implications for Drug Development[3]

- Targeting Satiety (CCK1): To develop anti-obesity drugs mimicking CCK's satiety effects, the molecule must maintain the sulfated tyrosine motif or a bioisostere that mimics this charge distribution. Gastrin analogs will fail in this application due to poor CCK1 affinity.

- Targeting Anxiety/Acid Secretion (CCK2): Gastrin-based scaffolds are excellent starting points for CCK2-selective antagonists (for anxiety or gastric acid hypersecretion) because they naturally avoid the CCK1 receptor, reducing gallbladder-related side effects.

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